

Application Note: Safe Handling, Storage, and Protocol for MM 47755

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: MM 47755

Cat. No.: B1244133

[Get Quote](#)

Core Directive & Executive Summary

MM 47755 is a potent angucyclinone antibiotic isolated from *Streptomyces* sp., exhibiting significant antibacterial, antifungal, and antiparasitic activity.^[1] Due to its conjugated tetracyclic structure, it is photosensitive and chemically reactive.

This guide deviates from standard generic safety sheets by focusing on the integrity of the molecule during handling. The primary failure mode in **MM 47755** experimentation is not just operator safety, but compound degradation due to light exposure and improper solubilization, leading to inconsistent biological data.

Critical Handling Constraints:

- Light Sensitivity: Strict dark conditions required.
- Solubility: Hydrophobic; requires DMSO or Acetone.
- Stability: Labile in aqueous solution; prepare fresh or freeze immediately.

Technical Profile & Safety Assessment

Physicochemical Properties

Property	Specification	Notes
Molecular Weight	336.34 g/mol	Formula: C ₂₀ H ₁₆ O ₅
Appearance	Yellow Solid	Color indicates conjugated system (chromophore).
Solubility	DMSO (>10 mM), Acetone, Methanol	Poorly soluble in water.
Purity	≥98% (HPLC)	Verify via Certificate of Analysis (CoA).

Hazard Identification (HSE)

While specific toxicology data for **MM 47755** is limited, as an angucyclinone antibiotic, it should be treated as a bioactive cytotoxic agent.

- Routes of Entry: Inhalation of dust, skin absorption (enhanced by DMSO), and ingestion.
- Target Organs: Potential DNA intercalator; handle as a potential mutagen.
- PPE Requirements:
 - Respiratory: N95 mask or Biosafety Cabinet (Class II) for powder handling.
 - Dermal: Nitrile gloves (double-gloving recommended if dissolved in DMSO).
 - Ocular: Safety glasses with side shields.[\[2\]](#)

Storage Protocol: The "Cold-Dark" Standard

The stability of **MM 47755** is compromised by UV/Visible light and moisture. The following protocol ensures maximum shelf-life.

A. Solid State Storage (Long-Term)[\[1\]](#)

- Temperature: Store at -20°C.

- Container: Amber glass vials or foil-wrapped polypropylene tubes.
- Atmosphere: Store under desiccant. The compound is hygroscopic; moisture hydrolysis can cleave the glycosidic or ester bonds (if present in derivatives) or promote oxidation.
- Shelf Life: Up to 1 year if kept desiccated and frozen.

B. Solution State Storage (Short-Term)[4]

- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide).[3]
- Conditions: Aliquot immediately. Do not freeze-thaw more than once.
- Duration: Stable for <1 month at -20°C.
- Precaution: Solutions must be kept in the dark. Wrap tubes in aluminum foil.

Experimental Protocol: Solubilization & Usage Rationale

Directly adding aqueous buffer to **MM 47755** powder will result in precipitation and inaccurate dosing. The "Solvent Cushion" method is required.

Step-by-Step Solubilization Workflow

Goal: Prepare a 10 mM Stock Solution (1 mL).

- Calculate Mass:
- Equilibration:
 - Remove the vial from -20°C storage.
 - Wait 15 minutes for the vial to reach room temperature before opening.
 - Why? Opening a cold vial condenses atmospheric water vapor onto the hygroscopic powder, degrading it.
- Dissolution (The Solvent Cushion):

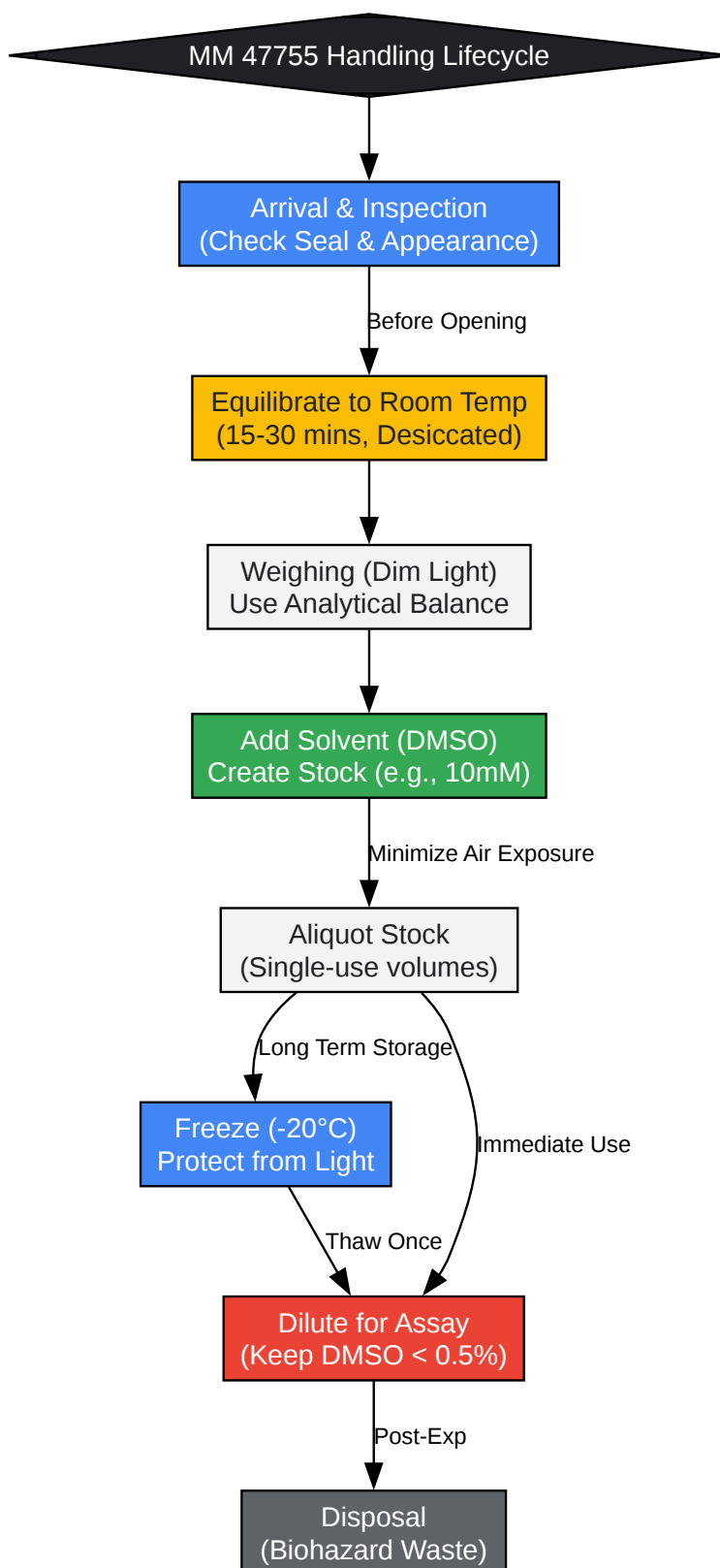
- Add 1 mL of Anhydrous DMSO to the powder.
- Vortex gently for 30 seconds.
- Visual Check: Ensure the yellow solid is completely dissolved. If particulates remain, sonicate in a water bath for 2 minutes (protect from light).
- Dilution for Assay (Aqueous Step):
 - Prepare the intermediate dilution in culture media or buffer.
 - Rule of Thumb: Keep final DMSO concentration <0.5% to avoid solvent toxicity in cell assays.
 - Example: To achieve 10 μM final concentration:
 1. Dilute 10 mM stock 1:100 in media

100 μM (1% DMSO).
 2. Dilute 100 μM 1:10 in media

10 μM (0.1% DMSO).

Logical Workflow & Decision Tree

The following diagram illustrates the critical decision points for handling **MM 47755** to prevent degradation and ensure safety.



[Click to download full resolution via product page](#)

Caption: Operational workflow for **MM 47755**. Yellow nodes indicate critical stability checkpoints (Temperature/Light).

References

- Kesenheimer, C., & Groth, U. (2006).[4] Total synthesis of (-)-8-O-methyltetrangomycin (**MM 47755**). Organic Letters, 8(12), 2507–2510.[4] Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [MM 47755 | CAS 117620-87-8 | AdipoGen Life Sciences | Biomol.com \[biomol.com\]](#)
- 2. [wizard.youngsupply.com \[wizard.youngsupply.com\]](#)
- 3. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 4. [DSpace \[kops.uni-konstanz.de\]](#)
- To cite this document: BenchChem. [Application Note: Safe Handling, Storage, and Protocol for MM 47755]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1244133/docs#application-note-safe-handling-storage-and-protocol-for-mm-47755>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)